

Application Notes and Protocols: Safe Handling and Storage of Dry Barium Azide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Barium azide

Cat. No.: B098342

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **Barium azide**, $\text{Ba}(\text{N}_3)_2$, is a white crystalline solid used in research and industrial settings, notably as a source for high-purity nitrogen gas through thermal decomposition and in the synthesis of other azide compounds.^{[1][2]} While valuable, it is a primary explosive and a potent toxin, demanding rigorous safety protocols for its handling and storage. Dry **barium azide** is particularly hazardous as it is highly sensitive to shock, friction, and heat.^{[3][4]} These application notes provide detailed protocols to ensure the safe management of dry **barium azide** in a laboratory environment.

Hazard Identification and Properties

Barium azide is classified as a highly toxic and explosive material.^{[1][2]} Its primary hazards stem from its instability, which can lead to violent decomposition, and its toxicity upon exposure.

Table 1: Summary of Key Hazards

Hazard Type	Description	Mitigation Measures
Explosive	Highly sensitive to heat, shock, and friction, especially when dry.[2][3] Initial decomposition begins around 160°C, with potential for explosion at 225°C.[1]	Handle in a designated area with a blast shield. Use non-sparking tools. Avoid grinding, impact, and rapid heating. Store away from heat sources. Wetting the material significantly reduces its sensitivity.[2][5]
Toxic	Highly toxic if inhaled, ingested, or absorbed through the skin.[3][6] Can cause irritation to the skin, eyes, and respiratory system.[3]	Wear comprehensive Personal Protective Equipment (PPE). Handle only within a certified chemical fume hood to prevent inhalation of dust.

| Reactive | Reacts with strong acids to form the highly toxic and explosive hydrazoic acid (HN_3).[7][8] Forms shock-sensitive heavy metal azides upon contact with metals like lead or copper, which can accumulate in plumbing.[7][9] | Store away from incompatible materials, especially acids and metals.[3] Never dispose of azide solutions down the drain.[7] |

Table 2: Physical and Chemical Properties of **Barium Azide**

Property	Value
Chemical Formula	Ba(N₃)₂
Molar Mass	221.37 g/mol [1]
Appearance	White crystalline solid[1]
Density	2.936 g/cm ³ [1]
Melting Point	126 °C (259 °F; 399 K)[1]
Decomposition	Initial decomposition at 160 °C; Explosion at 225 °C[1]
Solubility in Water	15.36 g/100 mL at 20 °C[1]
Solubility in Ethanol	0.017 g/100 mL at 16 °C[1]

| Insoluble In | Acetone, Ether[1] |

Experimental Protocols

Required Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **barium azide**.

- Hand Protection: Wear two pairs of nitrile gloves or a combination of Silver Shield gloves under an outer pair of nitrile gloves.[7][9]
- Eye and Face Protection: Chemical safety goggles and a full-face shield are required.[8][10]
- Body Protection: A flame-resistant lab coat must be worn and fully buttoned.[7] For larger quantities, a chemical-resistant apron and sleeves are recommended.[6]
- Respiratory Protection: All handling of dry **barium azide** must occur in a chemical fume hood.[10]

Caption: Required sequence for donning PPE before handling **barium azide**.

Storage Protocol

Proper storage is critical to prevent accidental detonation and degradation.

- **Verify Container:** Ensure the **barium azide** is in a tightly sealed, clearly labeled container made of compatible materials (e.g., glass or polyethylene). Do not use metal containers or caps.
- **Location:** Store in a designated, locked, and well-ventilated cabinet away from general laboratory traffic. The storage area must be cool and dry.[3] Storage below room temperature is recommended.[7][8]
- **Segregation:** Store **barium azide** separately from all incompatible materials. A dedicated secondary container is required.
- **Ignition Sources:** Prohibit all sources of ignition, including open flames, static electricity, and heat sources, from the storage area.[3]
- **Inventory:** Maintain a detailed inventory log for all azide compounds.

Table 3: Incompatible Materials

Material Class	Examples	Reason for Incompatibility
Strong Acids	Hydrochloric acid, Sulfuric acid	Forms highly toxic and explosive hydrazoic acid. [3]
Heavy Metals & Salts	Lead, copper, zinc, silver, mercury	Forms extremely shock-sensitive heavy metal azides. [3][7]

| Other Reagents | Carbon disulfide, Bromine, Dimethyl sulfate | Can form violently explosive compounds or react exothermically.[5][10] |

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Barium azide - Wikipedia [en.wikipedia.org]
- 2. Barium azide - Sciencemadness Wiki [sciencemadness.org]
- 3. nj.gov [nj.gov]
- 4. Barium azide | Ba(N₃)₂ | CID 62728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. BARIUM AZIDE, [DRY OR WETTED WITH < 50 % WATER] | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. ehs.yale.edu [ehs.yale.edu]
- 7. chemistry.unm.edu [chemistry.unm.edu]
- 8. safety.fsu.edu [safety.fsu.edu]
- 9. safety.duke.edu [safety.duke.edu]
- 10. ehs.wisc.edu [ehs.wisc.edu]
- To cite this document: BenchChem. [Application Notes and Protocols: Safe Handling and Storage of Dry Barium Azide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098342#handling-and-storage-procedures-for-dry-barium-azide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com